

2-Amino-5-bromo-3-chlorobenzoic acid physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-bromo-3-chlorobenzoic acid

Cat. No.: B376839

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **2-Amino-5-bromo-3-chlorobenzoic acid**

Introduction

2-Amino-5-bromo-3-chlorobenzoic acid, with the CAS number 58026-21-4, is a halogenated derivative of anthranilic acid.^{[1][2]} Its molecular structure, featuring amino, bromo, chloro, and carboxylic acid functional groups, makes it a potentially valuable building block in organic synthesis, particularly for the development of novel pharmaceutical compounds and other complex molecules.^[1]

This guide provides a summary of the available physical property data for **2-Amino-5-bromo-3-chlorobenzoic acid**. It is important to note that detailed experimental data for this specific isomer is limited in publicly accessible literature. For a more comprehensive understanding, physical properties of the closely related and more extensively studied isomer, 2-Amino-3-bromo-5-chlorobenzoic acid (CAS 41198-02-1), are also presented for comparative purposes.

Physical and Chemical Properties

The quantitative physical and chemical properties are summarized in the tables below.

Table 1: Physical Properties of **2-Amino-5-bromo-3-chlorobenzoic acid** (CAS: 58026-21-4)

Property	Value
Molecular Formula	C ₇ H ₅ BrClNO ₂
Molecular Weight	250.48 g/mol [1]
Purity	≥ 97.0%[1][2]

Note: Specific experimental data for properties such as melting point, boiling point, and solubility for this isomer are not readily available in the cited sources.

Table 2: Physical Properties of Isomer 2-Amino-3-bromo-5-chlorobenzoic acid (CAS: 41198-02-1)

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrClNO ₂	[3]
Molecular Weight	250.48 g/mol	[3]
Appearance	White crystalline solid to Pale Yellow/Light Beige solid	[4]
Melting Point	200-202°C or 234-235°C	[4]
Solubility	Low in water; soluble in ethanol and acetone	[4]
Storage Temperature	-20°C Freezer, under inert atmosphere	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Amino-5-bromo-3-chlorobenzoic acid** are not available in the surveyed literature. However, standard methodologies for characterizing similar aromatic carboxylic acids are described below.

Melting Point Determination (Capillary Method)

The melting point of a solid aromatic carboxylic acid can be determined using a melting point apparatus.

- **Sample Preparation:** A small amount of the dried, crystalline compound is finely crushed and packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus alongside a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate (e.g., a rapid ramp of 10-20°C/minute for an initial estimate, followed by a slower ramp of 1-2°C/minute near the expected melting point).
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted. A narrow melting range (1-2°C) is indicative of a pure compound.

Solubility Determination (Shake-Flask Method)

This method is used to determine the solubility of a compound in a specific solvent at a given temperature.

- **Equilibration:** An excess amount of the solid compound is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- **Saturation:** The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Quantification:** The concentration of the solute in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or titration. For an acidic compound like a benzoic acid derivative, this can be achieved by titrating a known volume of the saturated solution with a standardized solution of a strong base (e.g., NaOH).

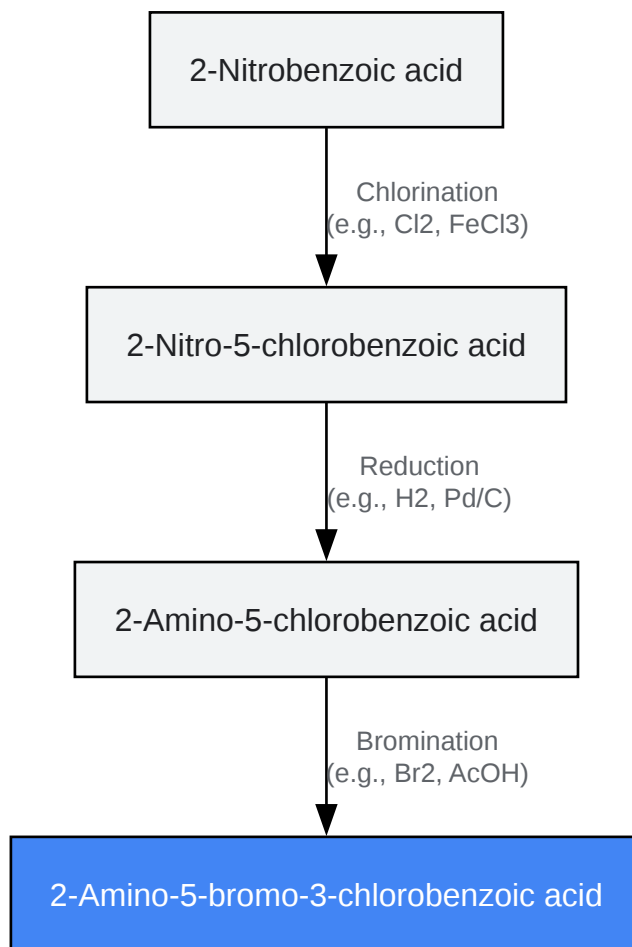
pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) can be determined by titrating the acid with a strong base and monitoring the pH.

- **Sample Preparation:** A precise mass of the carboxylic acid is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like ethanol if the aqueous solubility is low.
- **Titration:** A calibrated pH electrode is immersed in the solution, which is then titrated with a standardized solution of a strong base (e.g., carbonate-free NaOH) added in small, known increments.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve (pH vs. volume of titrant added) is plotted. The pH at the half-equivalence point (where half of the acid has been neutralized) is equal to the apparent pKa of the acid.

Synthetic Workflow Visualization

While a specific, validated synthesis for **2-Amino-5-bromo-3-chlorobenzoic acid** is not detailed in the search results, a plausible synthetic pathway can be conceptualized based on the chemistry of related compounds. The following diagram illustrates a hypothetical multi-step synthesis starting from 2-Nitrobenzoic acid.



[Click to download full resolution via product page](#)

Caption: Hypothetical synthesis of **2-Amino-5-bromo-3-chlorobenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2-Amino-5-bromo-3-chlorobenzoic acid | CAS#:58026-21-4 | Chemsrcc [chemsrc.com]

- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. chembk.com [chembk.com]
- To cite this document: BenchChem. [2-Amino-5-bromo-3-chlorobenzoic acid physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b376839#2-amino-5-bromo-3-chlorobenzoic-acid-physical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com